

Aluminium p-toluenesulphonate CAS number 14472-28-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium p-toluenesulphonate

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Aluminium p-toluenesulphonate: A Technical Guide

CAS Number: 14472-28-7

InChIKey: YDQWDYJPBFLALK-UHFFFAOYSA-M

This technical guide provides a comprehensive overview of **Aluminium p-toluenesulphonate**, a compound with significant potential in research and development, particularly in the field of catalysis. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and potential applications.

Physicochemical Properties

While specific experimental data for **Aluminium p-toluenesulphonate** is not readily available in the public domain, the following table summarizes its computed properties and data for the parent compound, p-Toluenesulfonic acid, to provide a contextual understanding.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ AlO ₉ S ₃	[1]
Molecular Weight	540.56 g/mol	[1]
IUPAC Name	aluminum;4-methylbenzenesulfonate	PubChem
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in many polar solvents (inferred from other metal tosylates).[2]	
p-Toluenesulfonic acid (Parent Compound) Melting Point	103-106 °C (monohydrate)	Sigma-Aldrich
p-Toluenesulfonic acid (Parent Compound) Boiling Point	140 °C at 20 mmHg	Sigma-Aldrich
p-Toluenesulfonic acid (Parent Compound) Solubility in Water	Freely soluble	PubChem

Synthesis

A detailed experimental protocol for the synthesis of **Aluminium p-toluenesulphonate** is not explicitly described in readily available literature. However, based on general methods for the preparation of metal salts of sulfonic acids, a plausible synthetic route involves the reaction of freshly precipitated aluminium hydroxide with p-toluenesulfonic acid.[3]

Experimental Protocol: Synthesis of Aluminium p-toluenesulphonate

Materials:

- Aluminium chloride (AlCl₃) or Aluminium sulfate (Al₂(SO₄)₃)

- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH₄OH)
- p-Toluenesulfonic acid monohydrate
- Deionized water
- Ethanol

Procedure:

- **Preparation of Aluminium Hydroxide:** An aqueous solution of an aluminium salt (e.g., aluminium chloride) is treated with a stoichiometric amount of a base (e.g., sodium hydroxide solution) with vigorous stirring to precipitate aluminium hydroxide (Al(OH)₃).
- **Washing:** The precipitate is thoroughly washed with deionized water to remove any soluble impurities and byproducts.
- **Reaction:** The freshly precipitated and washed aluminium hydroxide is suspended in an aqueous or ethanolic solution. A stoichiometric amount of p-toluenesulfonic acid monohydrate is then added to the suspension.
- **Heating:** The reaction mixture is heated, typically in the range of 40-60 °C, and stirred until the reaction is complete, indicated by the dissolution of the aluminium hydroxide.[3]
- **Isolation:** The resulting solution is filtered to remove any unreacted starting material. The solvent is then evaporated under reduced pressure to yield the solid **Aluminium p-toluenesulphonate**.
- **Drying:** The product is dried in a vacuum oven to remove any residual solvent.



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Caption: Synthesis workflow for **Aluminium p-toluenesulphonate**.

Applications in Catalysis

Aluminium p-toluenesulphonate is expected to function as a Lewis acid catalyst, similar to other aluminium salts and metal sulfonates. Its potential applications lie in promoting a variety of organic transformations. The sulfonic acid functionalization of alumina has been shown to create efficient and reusable catalysts for reactions such as the synthesis of benzothiazines and per-O-acetylation of carbohydrates.[4][5]

Potential Catalytic Applications:

- Esterification and Transesterification: Catalyzing the formation of esters from carboxylic acids and alcohols.
- Friedel-Crafts Reactions: Promoting alkylation and acylation of aromatic compounds.
- Protection and Deprotection of Functional Groups: Facilitating the addition and removal of protecting groups in multi-step synthesis.
- Condensation Reactions: Catalyzing reactions such as the synthesis of bis(indolyl)methanes.

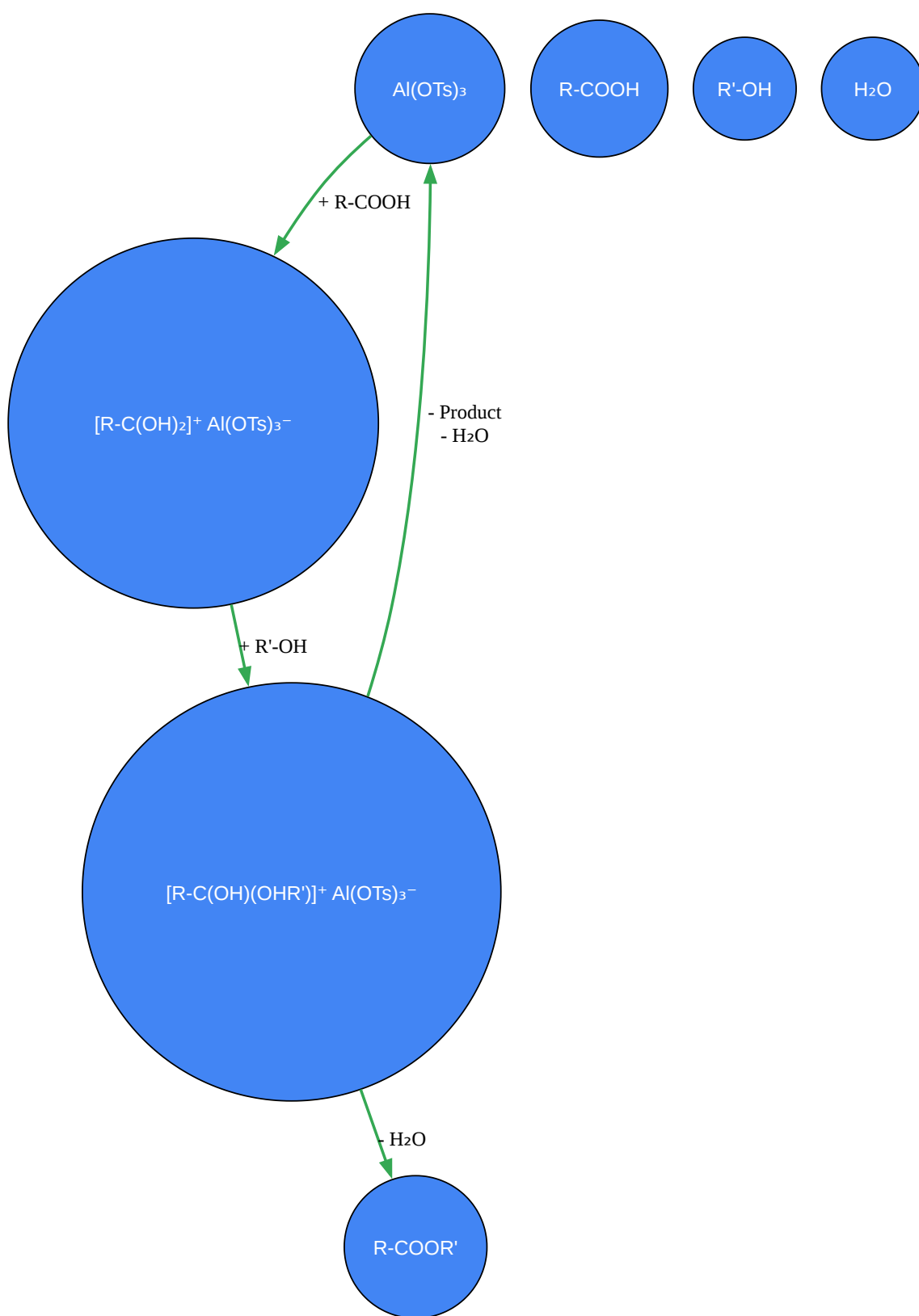
General Experimental Protocol for a Catalyzed Reaction (e.g., Esterification)

Materials:

- Carboxylic acid
- Alcohol
- **Aluminium p-toluenesulphonate** (catalytic amount, e.g., 1-5 mol%)
- Anhydrous solvent (e.g., toluene, dichloromethane)

Procedure:

- **Setup:** A round-bottom flask is charged with the carboxylic acid, the alcohol, and the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** A catalytic amount of **Aluminium p-toluenesulphonate** is added to the reaction mixture.
- **Reaction:** The mixture is stirred and heated to the desired reaction temperature (this will vary depending on the specific substrates). The progress of the reaction is monitored by a suitable analytical technique (e.g., TLC, GC, or NMR).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The catalyst may be removed by filtration if it is heterogeneous, or the reaction mixture is washed with water or a mild basic solution to remove the acid catalyst.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by an appropriate method, such as column chromatography or distillation.



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Caption: A plausible catalytic cycle for an esterification reaction.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Aluminium p-toluenesulphonate** is not readily available. However, based on the SDS for p-toluenesulfonic acid and other metal salts, it should be handled with care in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^{[6][7][8]} It is expected to be an irritant to the skin, eyes, and respiratory system.

Conclusion

Aluminium p-toluenesulphonate is a compound with considerable potential as a Lewis acid catalyst in organic synthesis. While specific experimental data on its physicochemical properties are limited, its synthesis and applications can be inferred from related compounds. Further research into this compound is warranted to fully elucidate its catalytic activity and potential for use in various chemical transformations.

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- To cite this document: BenchChem. [Aluminium p-toluenesulphonate CAS number 14472-28-7]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080634#aluminium-p-toluenesulphonate-cas-number-14472-28-7\]](https://www.benchchem.com/product/b080634#aluminium-p-toluenesulphonate-cas-number-14472-28-7)

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